

Solid phase extraction techniques for Mesosulfuron-methyl in water samples

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Compound of Interest

Compound Name: *Mesosulfuron-methyl*

Cat. No.: *B1676312*

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An increasing focus on environmental safety necessitates robust and efficient methods for monitoring pesticide residues in water sources. **Mesosulfuron-methyl**, a widely used sulfonylurea herbicide for controlling grass weeds in cereal crops, is one such pesticide of concern. Its potential to contaminate surface and groundwater highlights the need for sensitive and reliable analytical techniques for its detection. Solid Phase Extraction (SPE) has emerged as a crucial sample preparation technique, offering high recovery and concentration of trace analytes from complex matrices like water.

This application note provides a detailed overview and protocols for the solid phase extraction of **Mesosulfuron-methyl** from various water samples, including surface water, groundwater, and drinking water. The methodologies are designed for researchers, scientists, and professionals in drug development and environmental monitoring, ensuring accurate and reproducible results for subsequent analysis by Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) or High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Data Summary

The following table summarizes the quantitative data from various studies on the solid phase extraction of **Mesosulfuron-methyl** from water samples.

Matrix	SPE Sorbent	Analytical Method	Fortification Level (µg/L)	Mean Recovery (%)	RSD (%)	LOQ (µg/L)	LOD (µg/L)	Reference
Surface Water	C18	LC-MS/MS	0.005	95.2	4.4	0.005	Not Reported	[1]
Surface Water	C18	LC-MS/MS	0.05	96.6	4.1	0.005	Not Reported	[1]
Drinking Water	C18	HPLC-UV	Not Reported	Not Reported	Not Reported	0.05	Not Reported	[2]
Creek, Well, and Drinking Water	Not Specified	LC-MS/MS	0.05	Within 70-120%	≤20%	0.050	0.02	[3]
Creek, Well, and Drinking Water	Not Specified	LC-MS/MS	0.5	Within 70-120%	≤20%	0.050	0.02	[3]
Water Samples	MWCNTs	Capillary Electrophoresis	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported	[4]
Surface and Ground Water	Graphitized Carbon	LC-MS/MS	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported	[5]

Goat Tissues	C18	HPLC-UV	0.03 µg/g	86-97	2.51-6.02	0.03 µg/g	0.01 µg/g	[6]
Goat Tissues	C18	HPLC-UV	0.3 µg/g	86-97	2.51-6.02	0.03 µg/g	0.01 µg/g	[6]

RSD: Relative Standard Deviation, LOQ: Limit of Quantification, LOD: Limit of Detection, MWCNTs: Multi-walled Carbon Nanotubes

Experimental Protocols

Two primary protocols using C18 cartridges for the solid phase extraction of **Mesosulfuron-methyl** are detailed below. These are based on methods validated by environmental protection agencies and research institutions.[1][2][7][8]

Protocol 1: SPE using C18 Cartridge with LC-MS/MS Analysis

This protocol is suitable for the determination of **Mesosulfuron-methyl** in surface water.[1][7][8]

1. Sample Preparation:

- Filter the water sample through a 0.45 µm membrane filter to remove any particulate matter. [2]
- For a 250 mL water sample, adjust the pH to 3-4 by adding a few drops of acetic acid.[1][7][8]

2. SPE Cartridge Conditioning:

- Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 10 mL of methanol, followed by 10 mL of deionized water.[7] Ensure the cartridge does not go dry before sample loading.

3. Sample Loading:

- Load the pre-treated water sample onto the conditioned C18 cartridge at a flow rate of approximately 4-5 mL/min.[7][8]

4. Washing:

- After the entire sample has passed through, wash the cartridge with 10 mL of deionized water to remove any interfering substances.[7][8]
- Dry the cartridge under vacuum for about 1-2 minutes.[7][8]

5. Elution:

- Elute the retained **Mesosulfuron-methyl** from the cartridge with an acetonitrile/water mixture. Common elution solvents include acetonitrile/water (6:4, v/v) or (3:2, v/v).[1][7][8]
- Collect the eluate in a suitable collection vessel. The final volume can be adjusted, for example, to 10 mL.[1][8]

6. Final Solution Preparation:

- The eluate can be directly analyzed by LC-MS/MS. If necessary, the eluate can be evaporated to dryness under a gentle stream of nitrogen and reconstituted in a smaller volume of the mobile phase to increase concentration.

Protocol 2: SPE using C18 Cartridge with HPLC-UV Analysis

This protocol is applicable for the analysis of **Mesosulfuron-methyl** in drinking and surface water.[2]

1. Sample Preparation:

- For a 1000 mL water sample, adjust the pH to 2.5 with phosphoric acid (2 N).[2]
- For surface water, filter the sample through a glass microfiber filter followed by a 0.45 µm membrane filter.[2]

2. SPE Cartridge Conditioning:

- Condition a C18 SPE cartridge with 5 mL of methanol, followed by 5 mL of water.[\[2\]](#)

3. Sample Loading:

- Pass the acidified water sample through the conditioned cartridge at a flow rate of 10-20 mL/min.[\[2\]](#)

4. Washing:

- Wash the glassware used with 200 mL of Millipore water and pass this washing water through the cartridge.[\[2\]](#)
- Dry the C18 cartridge under vacuum for approximately 5 minutes.[\[2\]](#)

5. Elution:

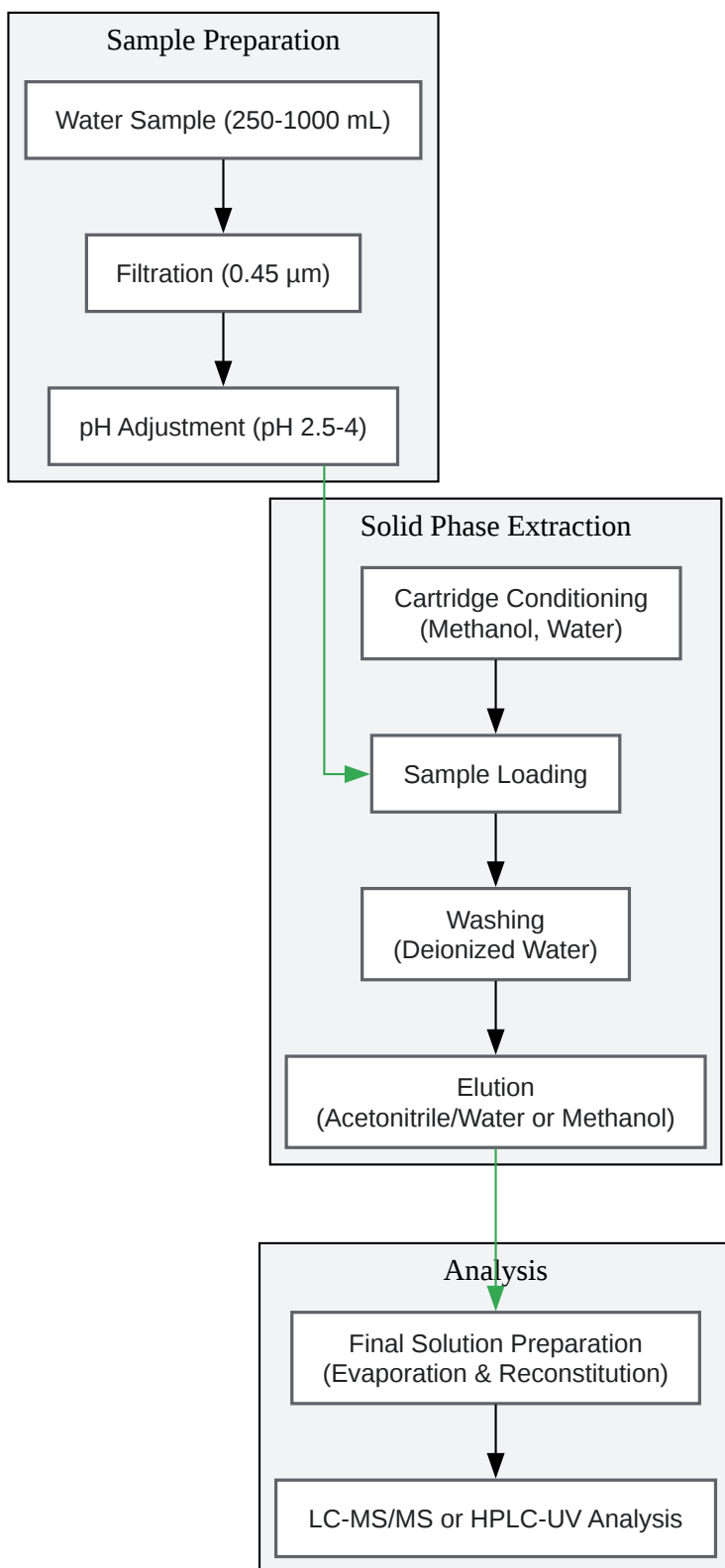
- Elute **Mesosulfuron-methyl** with 5 mL of methanol into a test tube.[\[2\]](#)

6. Final Solution Preparation:

- Evaporate the eluate to dryness using a vacuum rotary evaporator at a bath temperature of about 40°C.[\[2\]](#)
- Dissolve the residue in 1.0 mL of acetonitrile/water (1/1, v/v) for HPLC-UV analysis.[\[2\]](#)

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the solid phase extraction of **Mesosulfuron-methyl** from water samples.



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Caption: Workflow for **Mesosulfuron-methyl** SPE.

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References

- 1. epa.gov [epa.gov]
- 2. epa.gov [epa.gov]
- 3. epa.gov [epa.gov]
- 4. researchgate.net [researchgate.net]
- 5. agilent.com [agilent.com]
- 6. journalcra.com [journalcra.com]
- 7. epa.gov [epa.gov]
- 8. epa.gov [epa.gov]
- To cite this document: BenchChem. [Solid phase extraction techniques for Mesosulfuron-methyl in water samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676312#solid-phase-extraction-techniques-for-mesosulfuron-methyl-in-water-samples]

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